

Spectroscopic Analysis of Nitromethane: A Technical Guide for Compound Identification

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Compound of Interest

Compound Name: **Nitromethane**

Cat. No.: **B149229**

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Introduction

Nitromethane (CH_3NO_2), the simplest organic nitro compound, serves as a valuable building block in organic synthesis, a model compound in energetic materials research, and a niche fuel. Its unambiguous identification is critical for quality control, reaction monitoring, and safety. This technical guide provides an in-depth overview of the core spectroscopic techniques—Infrared (IR), Raman, Nuclear Magnetic Resonance (NMR), and Mass Spectrometry (MS)—used for the structural elucidation and confirmation of **nitromethane**. This document details experimental protocols, presents key quantitative data, and illustrates analytical workflows to aid researchers in its definitive identification.

Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy measures the absorption of infrared radiation by a molecule, causing vibrations of its chemical bonds. These vibrations occur at specific frequencies, creating a unique "fingerprint" that allows for the identification of functional groups. For **nitromethane**, the most prominent features arise from the nitro (NO_2) group and the methyl (CH_3) group.

IR Spectral Data of Nitromethane

The characteristic vibrational frequencies for **nitromethane** are dominated by the strong absorptions of the N-O bonds.

Vibrational Mode	Wavenumber (cm ⁻¹)	Description
Asymmetric NO ₂ Stretch	1573 - 1550	Strong and characteristic peak for nitroalkanes. [1]
Symmetric NO ₂ Stretch	1383 - 1365	Strong peak, also characteristic of nitroalkanes. [1]
CH ₃ Symmetric Stretch	~2967	Typically observed but can be weak.
C-N Stretch	~917	Weaker absorption.

Experimental Protocol for FT-IR Analysis

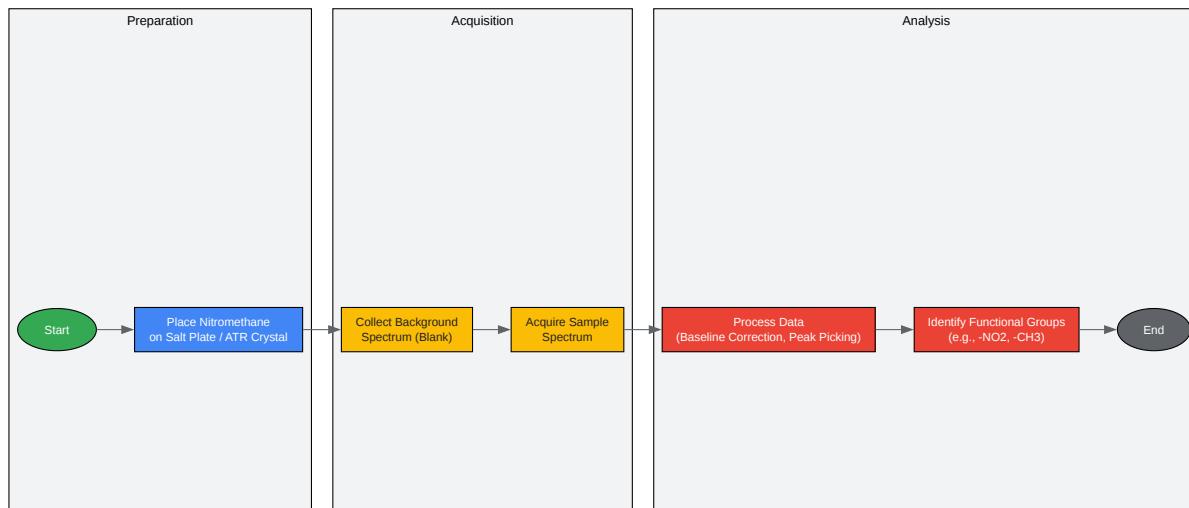
The analysis of liquid **nitromethane** is straightforward using either the thin-film transmission method or Attenuated Total Reflectance (ATR).

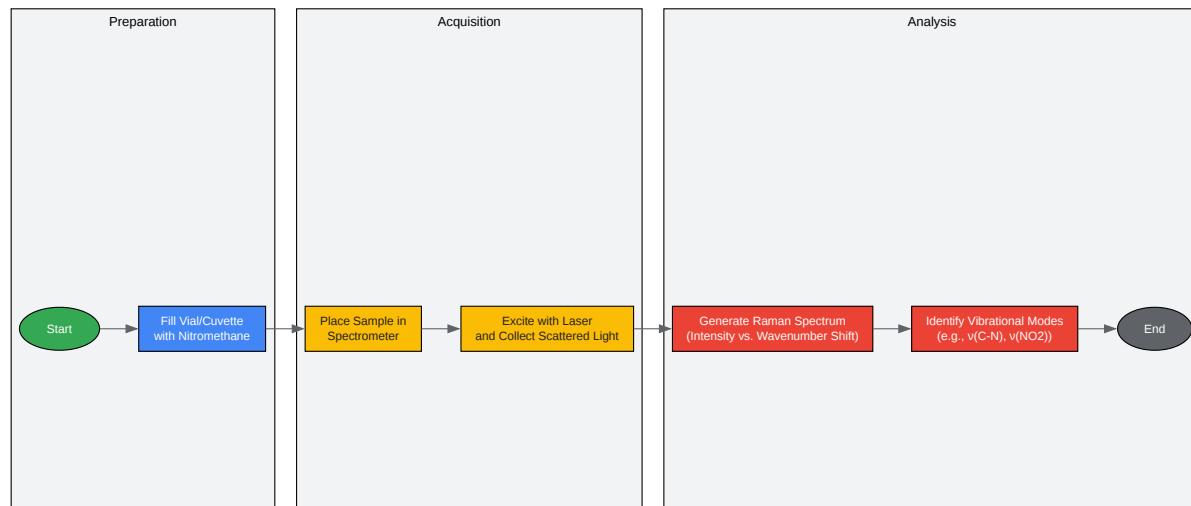
Methodology: Neat Liquid Film Transmission

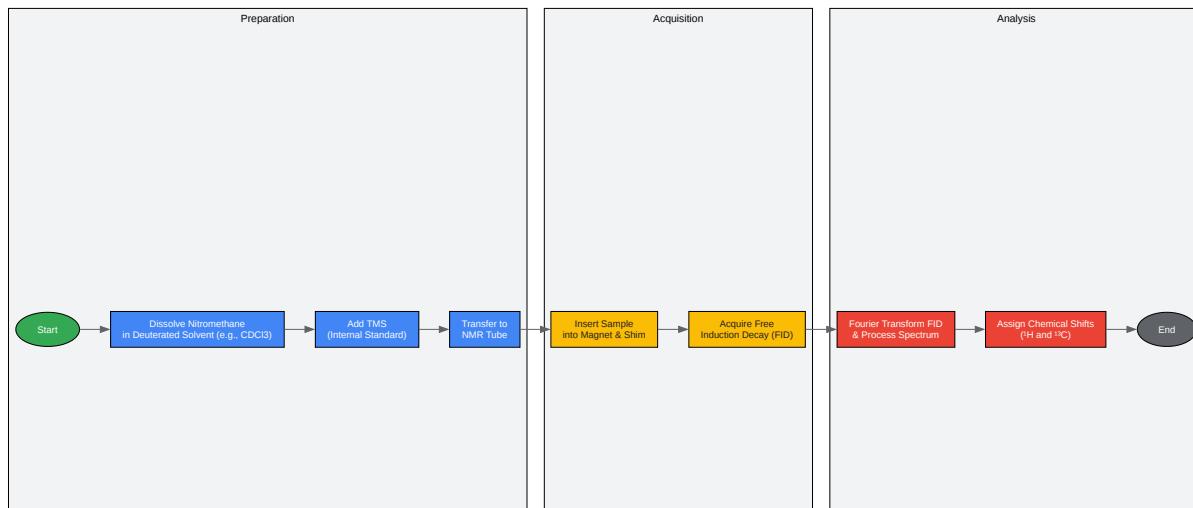
- Sample Preparation: Place one to two drops of neat (pure) **nitromethane** onto the surface of a polished salt plate (e.g., NaCl or KBr).[\[2\]](#)[\[3\]](#)
- Cell Assembly: Place a second salt plate on top of the first, allowing the liquid to spread into a thin, uniform film between the plates.[\[4\]](#)
- Background Collection: Place the empty, clean salt plates (or no sample) in the spectrometer and run a background scan to account for atmospheric and instrumental noise.
- Sample Analysis: Mount the assembled sample plates into the spectrometer's sample holder.
- Spectrum Acquisition: Acquire the infrared spectrum over the desired range, typically 4000-400 cm⁻¹. The resulting spectrum will show absorbance or transmittance versus wavenumber.

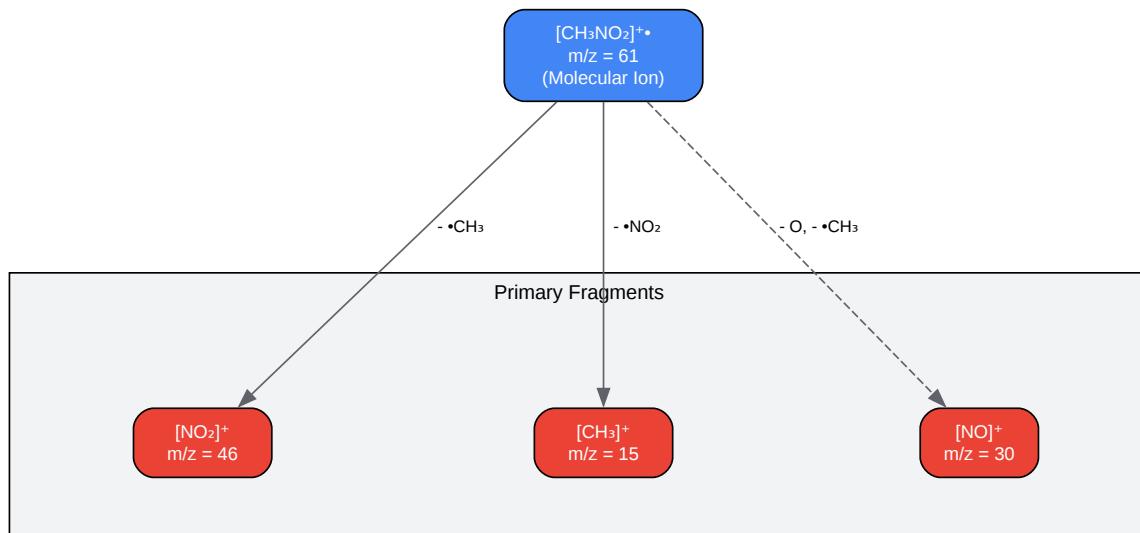
Methodology: Attenuated Total Reflectance (ATR)-FTIR

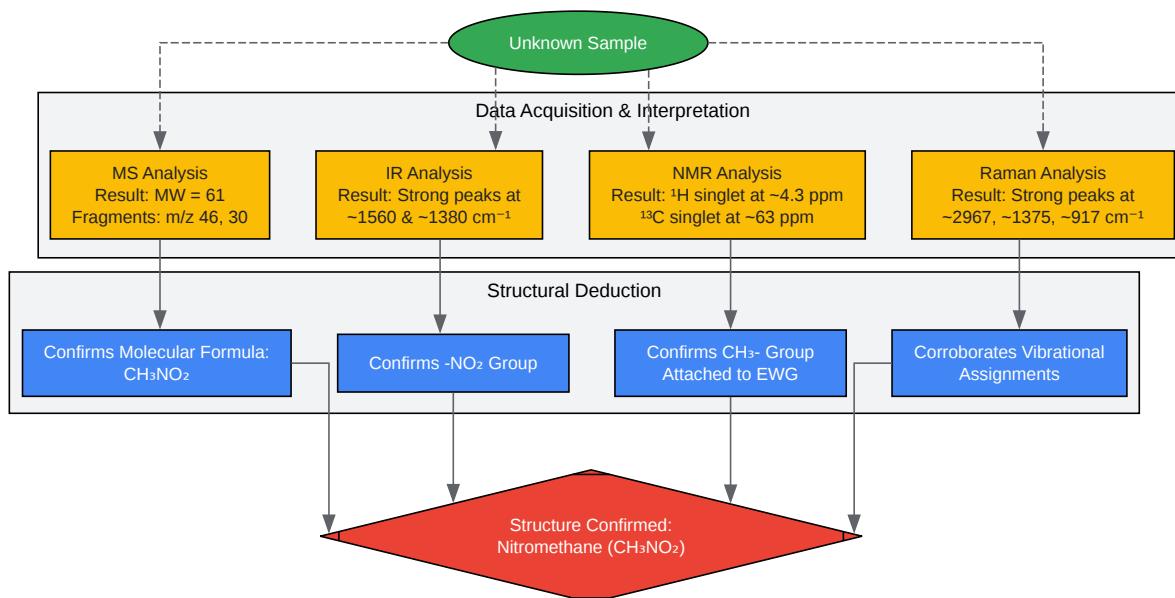
- Background Collection: Ensure the ATR crystal (e.g., diamond or germanium) is clean. Record a background spectrum of the clean, empty crystal surface.[5]
- Sample Application: Place a single drop of **nitromethane** directly onto the ATR crystal surface.
- Spectrum Acquisition: Acquire the IR spectrum. The evanescent wave from the crystal interacts with the sample, generating the absorption spectrum.[5]
- Cleaning: After analysis, thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol) and a soft tissue.









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References

- 1. ¹³C NMR Chemical Shift [sites.science.oregonstate.edu]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. compoundchem.com [compoundchem.com]
- 4. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
- 5. Nitromethane(75-52-5) ¹H NMR spectrum [chemicalbook.com]

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